

Comparative analysis of boiling points of octane isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Ethyl-3,3-dimethyloctane

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A Comparative Analysis of the Boiling Points of Octane Isomers

This guide provides a comprehensive comparison of the boiling points of the 18 structural isomers of octane (C_8H_{18}). The data presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate physical property data for these compounds. The relationship between molecular structure and boiling point is elucidated, supported by experimental data and a detailed experimental protocol for boiling point determination.

The Influence of Molecular Structure on Boiling Point

Alkanes, such as octane and its isomers, are nonpolar molecules that exhibit weak intermolecular van der Waals forces, specifically London dispersion forces. The strength of these forces is primarily influenced by the surface area of the molecule. For isomers of a given alkane, the boiling point is directly related to the degree of branching in the carbon chain.^[1]

Generally, a more linear or less branched molecule has a larger surface area, leading to stronger intermolecular attractions and, consequently, a higher boiling point.^[1] Conversely, as the degree of branching increases, the molecule becomes more compact and spherical, reducing the surface area available for intermolecular contact. This results in weaker van der Waals forces and a lower boiling point.^[1] This trend is clearly observable in the experimental data for octane isomers.

Experimental Data: Boiling Points of Octane Isomers

The following table summarizes the experimentally determined boiling points of the 18 structural isomers of octane.

Isomer No.	Isomer Name	Boiling Point (°C)
1	n-Octane	126
2	2-Methylheptane	118
3	3-Methylheptane	119
4	4-Methylheptane	118
5	2,2-Dimethylhexane	107
6	2,3-Dimethylhexane	116
7	2,4-Dimethylhexane	109
8	2,5-Dimethylhexane	109
9	3,3-Dimethylhexane	112
10	3,4-Dimethylhexane	118
11	3-Ethylhexane	119
12	2,2,3-Trimethylpentane	110
13	2,2,4-Trimethylpentane	99
14	2,3,3-Trimethylpentane	115
15	2,3,4-Trimethylpentane	114
16	3-Ethyl-2-methylpentane	116
17	3-Ethyl-3-methylpentane	118
18	2,2,3,3-Tetramethylbutane	107

Data sourced from publicly available chemical databases.

Experimental Protocol for Boiling Point Determination

The boiling points of octane isomers can be accurately determined using a micro-scale boiling point apparatus, a common and efficient method for small sample volumes.^{[2][3]}

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Sample of the octane isomer
- Heating source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

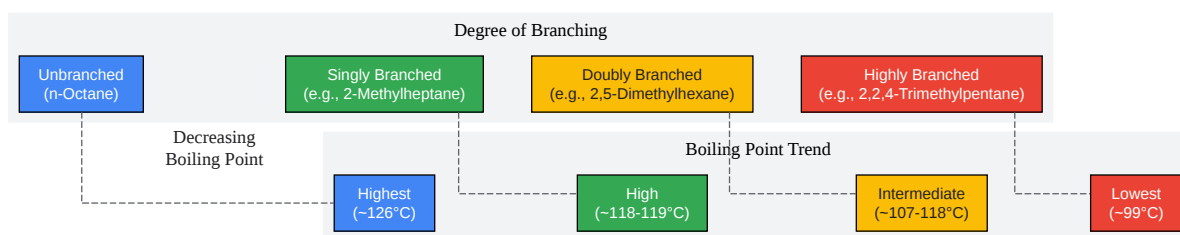
Procedure:

- **Sample Preparation:** A small amount (a few milliliters) of the purified octane isomer is placed into the small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The test tube is securely attached to the thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in the heating bath (Thiele tube).
- **Heating:** The heating bath is gently and gradually heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- **Observation:** Upon further heating, the liquid will begin to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube. The heating is continued for a short period to ensure the air is completely replaced by the vapor of the substance.
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point. At this temperature, the vapor pressure of the sample is equal to the atmospheric pressure.[4]
- **Pressure Correction:** The atmospheric pressure should be recorded at the time of the experiment, as boiling points are pressure-dependent. If the atmospheric pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary.

Visualization of Structure-Property Relationship

The following diagram illustrates the general relationship between the degree of branching in octane isomers and their corresponding boiling points. The isomers are grouped into categories based on the number of branches in their carbon backbone.



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Caption: Relationship between branching and boiling point in octane isomers.

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- To cite this document: BenchChem. [Comparative analysis of boiling points of octane isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14556797#comparative-analysis-of-boiling-points-of-octane-isomers]

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